

What is the chemical structure of Delphinidin-3-O-arabinoside chloride?

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Compound of Interest

Compound Name: *Delphinidin-3-O-arabinoside chloride*

Cat. No.: *B15591745*

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An In-depth Technical Guide to **Delphinidin-3-O-arabinoside chloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Delphinidin-3-O-arabinoside chloride is an anthocyanin, a class of water-soluble flavonoids responsible for many of the red, purple, and blue colors in plants. It consists of the aglycone delphinidin linked to an arabinose sugar moiety. This compound is found naturally in various plants, including species of *Rhododendron*[1][2]. As a member of the anthocyanin family, it is studied for its potential health benefits, particularly its antioxidant and anti-inflammatory properties. This guide provides a detailed overview of its chemical structure, physicochemical properties, relevant experimental protocols, and known biological activities.

Chemical Structure and Properties

Delphinidin-3-O-arabinoside chloride is characterized by a central flavylum cation core (delphinidin) glycosidically linked to an arabinose sugar at the C3 position. The positive charge on the oxygen of the C-ring is balanced by a chloride anion.

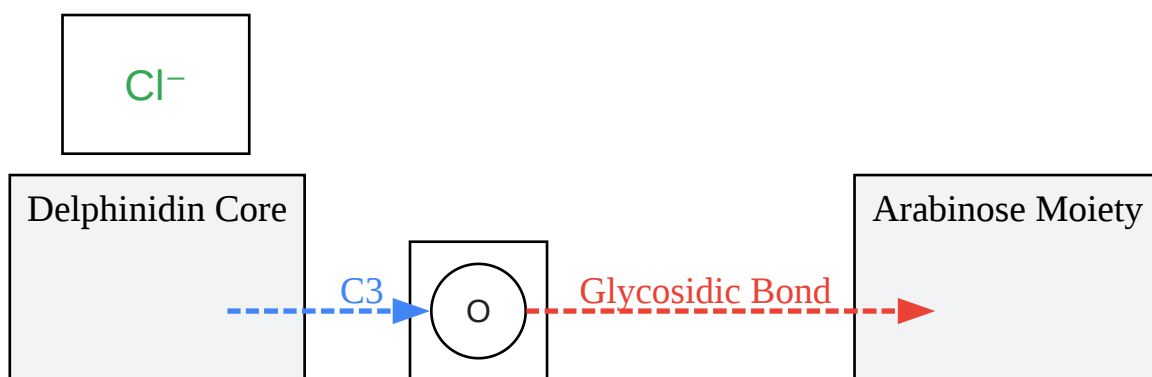
Physicochemical and Identification Data

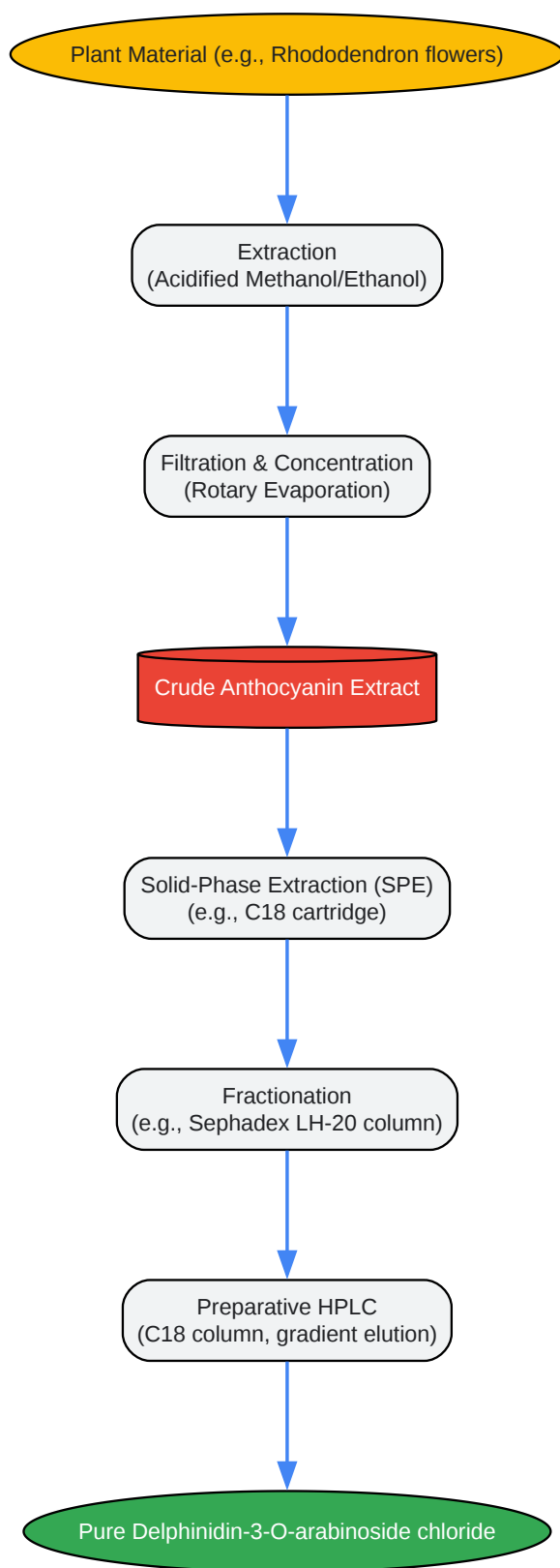
The key properties and identifiers for **Delphinidin-3-O-arabinoside chloride** are summarized below.

Property	Data	Reference(s)
IUPAC Name	(2S,3R,4S,5S)-2-[5,7-dihydroxy-2-(3,4,5-trihydroxyphenyl)chromenylium-3-yl]oxyoxane-3,4,5-triol chloride	[3]
Molecular Formula	C ₂₀ H ₁₉ ClO ₁₁	[3]
Molecular Weight	470.8 g/mol	[2][3]
Exact Mass	470.0615891 Da	[3]
CAS Number	171370-55-1	[1][3]
InChIKey	BQQCUFJAUJKCKH-GOWHUIJJSA-N	[3]
SMILES	C1--INVALID-LINK--OC2=CC3=C(C=C(C=C3[O+]=C2C4=CC(=C(C(=C4)O)O)O)O)O)O)O.[Cl-]	[3]
Solubility	Soluble in DMSO, Pyridine, Methanol, and Ethanol.	[4]
Appearance	Solid (typically a purple or dark-colored powder).	

Visualization of Chemical Structure

The chemical structure of **Delphinidin-3-O-arabinoside chloride** is depicted below, illustrating the connectivity between the delphinidin aglycone and the arabinose sugar.





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